

# Inter-laboratory Comparison of Fluoranthene-d10 Analysis in Environmental Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Fluoranthene-d10**

Cat. No.: **B110225**

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This guide provides a comparative analysis of laboratory performance in the quantification of **Fluoranthene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH) commonly used as an internal standard in environmental analysis. The data presented is derived from inter-laboratory comparison studies, offering researchers, scientists, and drug development professionals objective insights into the accuracy and precision of different analytical methodologies.

## Data Presentation: Performance of Participating Laboratories

An inter-laboratory comparison study conducted by the National Institute of Standards and Technology (NIST) on marine sediment (QA10SED01) provides valuable data on the performance of 33 participating laboratories.<sup>[1]</sup> While **Fluoranthene-d10** was used as an internal standard and not a target analyte for which performance scores were calculated, the study's overall results for target PAHs reflect the methodologies applied to samples containing **Fluoranthene-d10**. Laboratory performance was assessed using z-scores and p-scores to evaluate accuracy and precision, respectively.<sup>[1]</sup>

In a broader context, proficiency testing (PT) schemes for PAHs consistently utilize z-scores to evaluate laboratory performance.<sup>[2]</sup> A satisfactory performance is typically indicated by a z-score between -2.0 and +2.0.<sup>[2]</sup>

For a different inter-laboratory study on PAHs in ambient air, which included fluoranthene, a general improvement in results was noted compared to previous years, with most results

complying with maximum allowed uncertainty.[\[3\]](#) However, this study also highlighted that some laboratories needed to improve their analytical procedures due to unreliable results for several tested materials.[\[3\]](#)

The following table summarizes the typical performance metrics used in such studies.

Performance Metric	Description	Satisfactory Range
z-score	A measure of the deviation of a laboratory's result from the consensus mean, indicating accuracy. <a href="#">[1][2]</a>	-2.0 to +2.0
p-score	A measure of a laboratory's precision compared to the overall precision of all laboratories. <a href="#">[1]</a>	Varies by study
Coefficient of Variation (CV)	The ratio of the standard deviation to the mean, indicating the relative variability of the data.	Varies by analyte and matrix

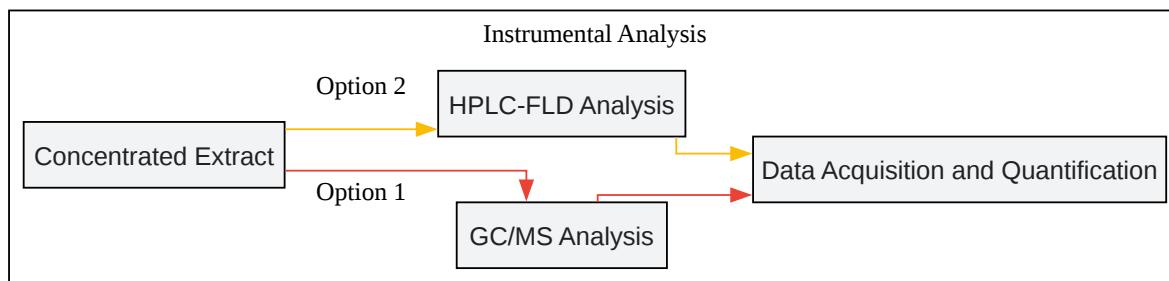
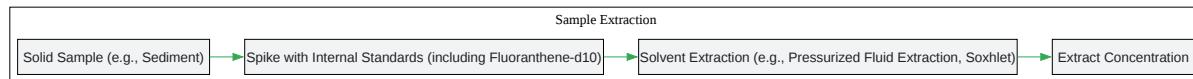
## Experimental Protocols

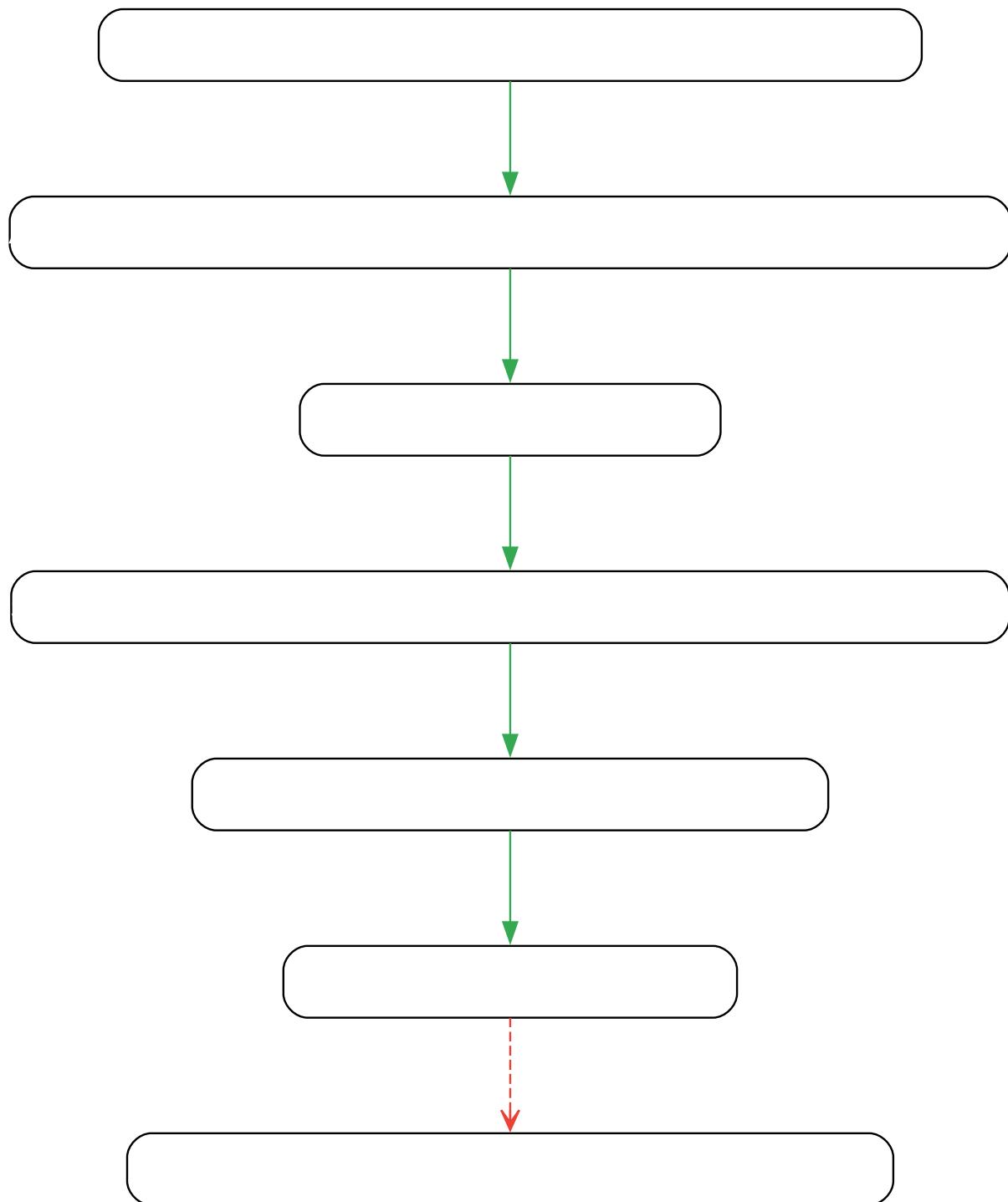
The analytical methods employed by laboratories participating in PAH inter-comparison studies, including those analyzing samples with **Fluoranthene-d10**, generally involve extraction, cleanup, and instrumental analysis.

## Sample Preparation and Extraction

For solid matrices like marine sediment, a common approach involves solvent extraction. In the NIST QA10SED01 study, summaries of the analytical methods used by each of the 33 laboratories were compiled.[\[1\]](#) For whole water samples, a validated method (prEN 16691:2014) involves solid-phase extraction (SPE) using SPE-disks, which co-extracts analytes from both the dissolved and particulate phases.[\[4\]](#)

A typical extraction workflow for solid samples is outlined below:



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)